

Application Notes and Protocols for GRL018-21

Cell-Based Assays

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Compound of Interest

Compound Name: GRL018-21

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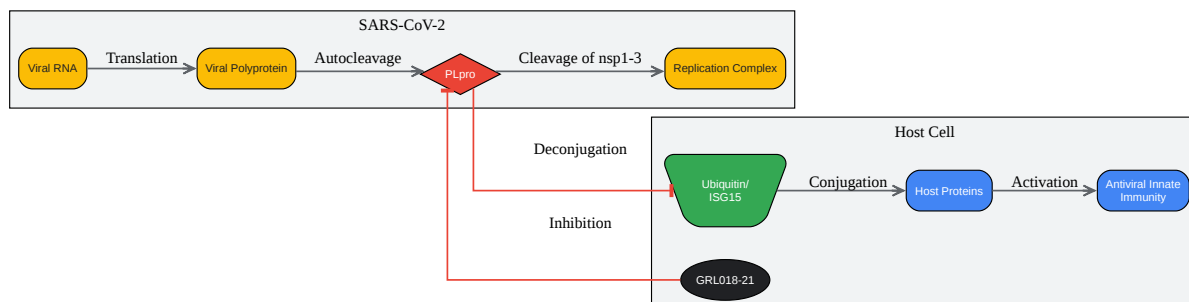
Introduction

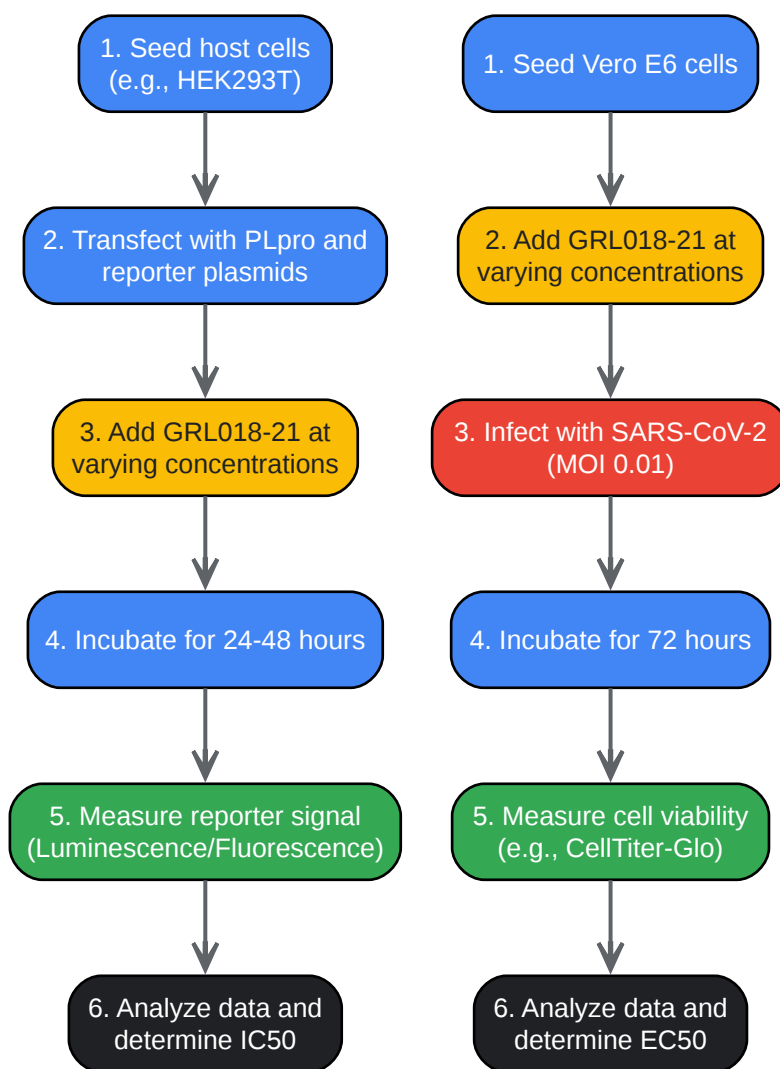
Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2), the causative agent of COVID-19, relies on two key proteases for its replication and propagation: the main protease (Mpro or 3CLpro) and the papain-like protease (PLpro).^{[1][2]} PLpro is a particularly attractive target for antiviral drug development due to its essential roles in processing the viral polyprotein and in antagonizing the host's innate immune response by cleaving ubiquitin and ISG15 from host proteins.^{[1][2][3]} **GRL018-21** is a potent inhibitor of SARS-CoV-2 PLpro. This document provides detailed protocols for two distinct cell-based assays designed to evaluate the efficacy of **GRL018-21** and other potential PLpro inhibitors: a target-specific reporter-based assay and a broader phenotypic cytopathic effect (CPE) inhibition assay.

Signaling Pathway of SARS-CoV-2 PLpro in Host Cells

The SARS-CoV-2 papain-like protease (PLpro) plays a crucial dual role in the viral life cycle and in the host's response to infection. Firstly, it is essential for processing the viral polyprotein, which is translated from the viral RNA genome, to release individual non-structural proteins (nsps) that are vital for viral replication. Secondly, PLpro exhibits deubiquitinating and deISGylating activity, meaning it can remove ubiquitin and Interferon-Stimulated Gene 15 (ISG15) modifications from host cell proteins. This activity directly interferes with the host's

innate immune signaling pathways, particularly the type I interferon (IFN) response, which is a critical antiviral defense mechanism. By dampening the IFN response, PLpro helps the virus to evade immune detection and establish a productive infection. Therefore, inhibitors of PLpro, such as **GRL018-21**, are expected to not only block viral replication but also to restore the host's antiviral immune response.[\[1\]](#)[\[2\]](#)





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